

Propylparaben-d7: A Technical Guide to Certificate of Analysis and Supplier Information

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Compound of Interest

Compound Name: Propylparaben-d7

Cat. No.: B565423

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the critical quality attributes and supplier information for **Propylparaben-d7**, a deuterated internal standard essential for accurate quantification in research and pharmaceutical development. This document details the typical data presented in a Certificate of Analysis (CoA), outlines relevant analytical methodologies, and provides a list of potential suppliers.

Certificate of Analysis: Understanding the Quality of Propylparaben-d7

A Certificate of Analysis is a crucial document that accompanies a reference standard, providing assurance of its identity, purity, and quality. For a deuterated standard like **Propylparaben-d7**, the CoA is indispensable for ensuring the reliability and reproducibility of experimental results. Below is a summary of the typical quantitative data found on a CoA for **Propylparaben-d7**, compiled from various supplier specifications and related deuterated standards.

Table 1: Typical Certificate of Analysis for **Propylparaben-d7**

Parameter	Typical Specification	Method
Identity		
Chemical Name	Propyl 4-hydroxybenzoate-d7	-
CAS Number	1246820-92-7	-
Molecular Formula	C ₁₀ H ₅ D ₇ O ₃	-
Molecular Weight	187.24 g/mol	Mass Spectrometry
Purity		
Chemical Purity (HPLC)	≥98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	≥98% (Deuterium Incorporation)	Nuclear Magnetic Resonance (¹ H NMR) / Mass Spectrometry (MS)
Physical Properties		
Appearance	White to off-white solid	Visual Inspection
Melting Point	95-98 °C	Melting Point Apparatus
Residual Solvents	Conforms to USP <467>	Gas Chromatography-Mass Spectrometry (GC-MS)
Water Content	≤0.5%	Karl Fischer Titration

Experimental Protocols for Quality Control

The accurate characterization of **Propylparaben-d7** relies on a suite of robust analytical techniques. The following sections detail the methodologies typically employed to generate the data presented in the Certificate of Analysis.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for assessing the chemical purity of **Propylparaben-d7**, separating it from any non-deuterated propylparaben and other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient mixture of acetonitrile and water (often with a small amount of acid, such as 0.1% formic acid, to improve peak shape).
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength of 254 nm.
- Sample Preparation: A known concentration of **Propylparaben-d7** is dissolved in the mobile phase or a compatible solvent.
- Analysis: The retention time of the main peak is compared to a reference standard, and the peak area is used to calculate the purity.

Isotopic Purity and Identity Confirmation by ^1H NMR and Mass Spectrometry

Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are powerful tools for confirming the chemical structure and determining the level of deuterium incorporation.

- ^1H NMR Spectroscopy:
 - Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz).
 - Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., DMSO- d_6 or chloroform- d_3).
 - Analysis: The ^1H NMR spectrum is analyzed to confirm the absence of proton signals at the positions where deuterium atoms should be present. The degree of deuteration is calculated by comparing the integration of the residual proton signals at the deuterated sites to the integration of a non-deuterated proton signal.

- Mass Spectrometry:
 - Instrumentation: A mass spectrometer, often coupled with a chromatographic inlet (e.g., LC-MS or GC-MS).
 - Ionization: Electrospray ionization (ESI) is commonly used for LC-MS.
 - Analysis: The mass-to-charge ratio (m/z) of the molecular ion is measured to confirm the molecular weight, which will be higher than that of the non-deuterated analog due to the presence of deuterium.

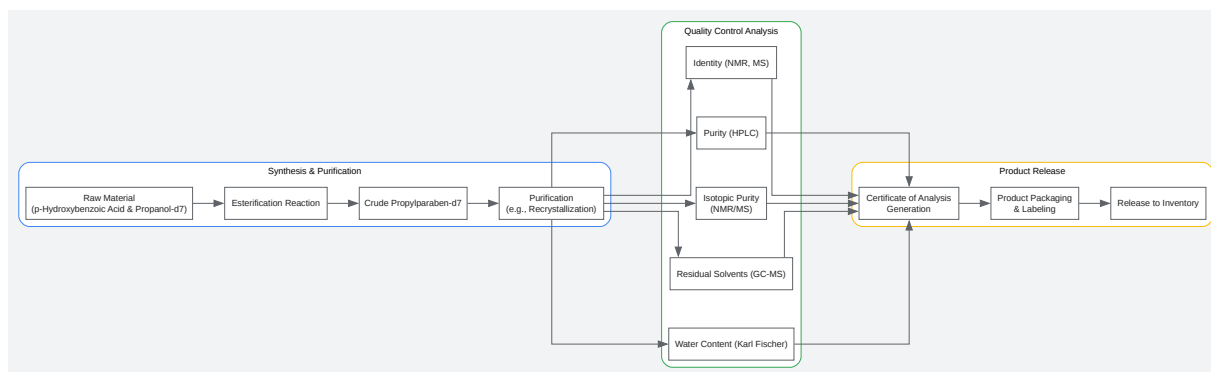
Supplier Information

A number of reputable chemical suppliers provide **Propylparaben-d7** for research and developmental purposes. When sourcing this material, it is imperative to request a lot-specific Certificate of Analysis to ensure it meets the requirements of your application.

- LGC Standards: A global supplier of reference materials, including stable isotope-labeled compounds.
- MedChemExpress (MCE): A supplier of research chemicals and biochemicals, offering a range of deuterated standards.
- Toronto Research Chemicals (TRC): Specializes in the synthesis of complex organic chemicals for biomedical research.
- Clearsynth: A technology-based research company that provides a variety of reference standards.
- Pharmaffiliates: A provider of pharmaceutical reference standards, including impurities and stable isotopes.

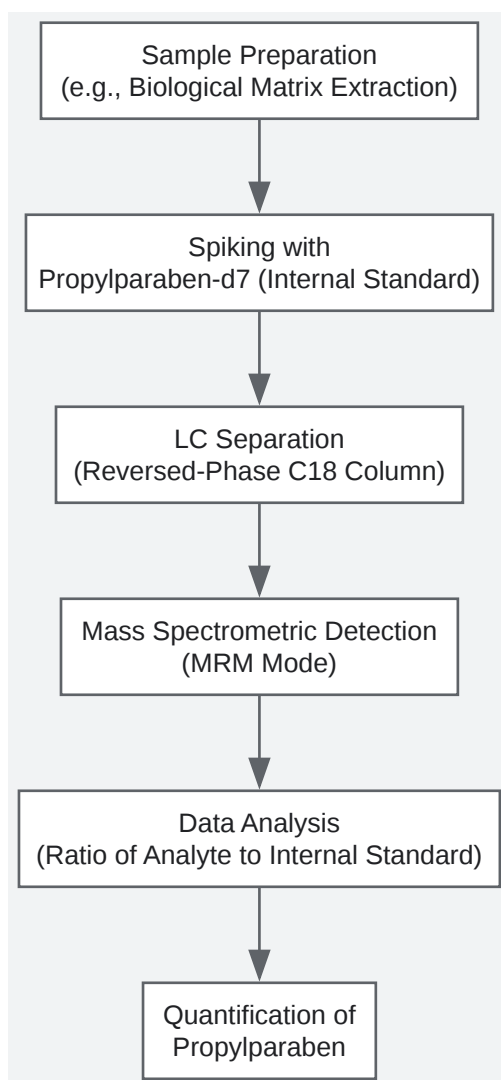
Visualizing Workflows and Pathways

To further clarify the processes involved in the quality control and application of **Propylparaben-d7**, the following diagrams have been generated using the DOT language.



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Caption: A generalized workflow for the synthesis, quality control, and release of **Propylparaben-d7**.



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Caption: A typical experimental workflow for the quantification of Propylparaben using **Propylparaben-d7** as an internal standard in an LC-MS analysis.

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